

An In-depth Technical Guide to 4-Cyclopropoxy-3-methoxy-N,N-dimethylbenzamide

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Compound of Interest

Compound Name: 4-Cyclopropoxy-3-methoxy-N,N-dimethylbenzamide

CAS No.: 1243464-88-1

Cat. No.: B3225010

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This technical guide provides a comprehensive overview of **4-Cyclopropoxy-3-methoxy-N,N-dimethylbenzamide**, a novel benzamide derivative. The document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry, offering insights into its fundamental properties, a plausible synthetic route, and its potential as a scaffold in therapeutic agent discovery.

Molecular Identity and Physicochemical Properties

4-Cyclopropoxy-3-methoxy-N,N-dimethylbenzamide is a substituted aromatic amide with a unique combination of functional groups that are of significant interest in medicinal chemistry. The presence of a cyclopropoxy group, a methoxy group, and a dimethylbenzamide moiety suggests that this molecule may possess desirable pharmacokinetic and pharmacodynamic properties.

Molecular Formula and Weight

The chemical structure of **4-Cyclopropoxy-3-methoxy-N,N-dimethylbenzamide** allows for the precise determination of its molecular formula and weight.

- Molecular Formula: C₁₃H₁₇NO₃
- Molecular Weight: 235.28 g/mol

Structural and Physicochemical Data Summary

The following table summarizes key structural and predicted physicochemical properties of the molecule. These parameters are crucial for predicting the compound's behavior in biological systems.

Property	Value
IUPAC Name	4-Cyclopropoxy-3-methoxy-N,N-dimethylbenzamide
Molecular Formula	C ₁₃ H ₁₇ NO ₃
Molecular Weight	235.28 g/mol
Canonical SMILES	<chem>COC1=C(C=C(C=C1)C(=O)N(C)C)OC2CC2</chem>
InChI Key	(Predicted)
CAS Number	Not available
Topological Polar Surface Area (TPSA)	41.9 Å ² (Predicted)
logP (Predicted)	2.1 (Predicted)
Hydrogen Bond Donors	0
Hydrogen Bond Acceptors	3
Rotatable Bonds	4

Rationale for Synthesis and Potential Applications

The structural motifs within **4-Cyclopropoxy-3-methoxy-N,N-dimethylbenzamide** are prevalent in a variety of biologically active compounds. This suggests that the molecule could serve as a valuable scaffold for the development of novel therapeutic agents.

The Role of the Benzamide Moiety

Benzamide derivatives are known to exhibit a wide range of pharmacological activities, including antimicrobial, analgesic, anti-inflammatory, and anticancer properties.[1] The N,N-dimethylbenzamide functionality, in particular, can influence the molecule's solubility and ability to cross biological membranes.

The Influence of the Methoxy Group

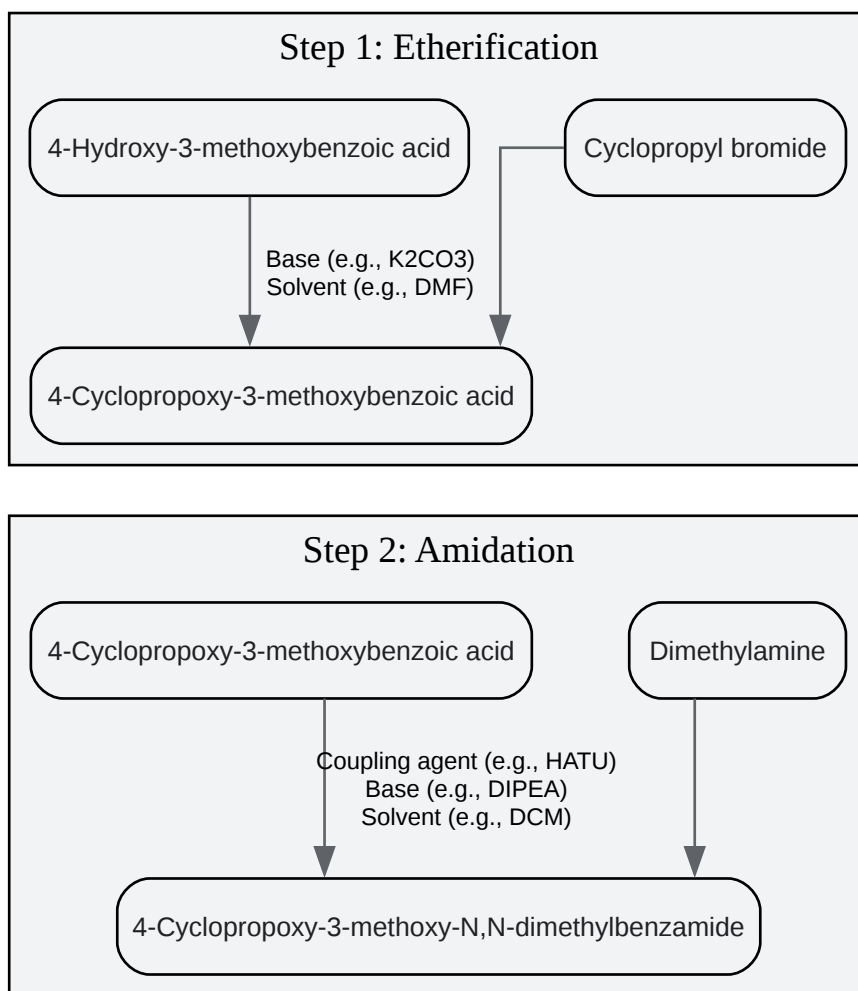
The methoxy group is a common feature in many approved drugs and natural products. It can enhance drug-target binding, improve physicochemical properties, and favorably alter a compound's metabolic profile.[2] By donating electron density through resonance, the methoxy group can modulate the electronic properties of the aromatic ring, which can be critical for ligand-target interactions.[3]

The Significance of the Cyclopropyl Group

The cyclopropyl group has garnered significant attention in drug design due to its unique chemical and physical properties. It can improve a drug's metabolic stability, reduce off-target effects, and enhance binding affinity to target receptors.[4] Compounds containing a cyclopropyl moiety have been developed for a wide array of medical conditions, including infectious diseases, mental disorders, and cardiovascular diseases.[4]

Proposed Synthesis Workflow

A plausible and efficient synthetic route for **4-Cyclopropoxy-3-methoxy-N,N-dimethylbenzamide** can be envisioned starting from commercially available precursors. The proposed workflow involves a two-step process: etherification followed by amidation.



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Caption: Proposed two-step synthesis of **4-Cyclopropoxy-3-methoxy-N,N-dimethylbenzamide**.

Step-by-Step Experimental Protocol

Step 1: Synthesis of 4-Cyclopropoxy-3-methoxybenzoic acid (Etherification)

This step can be achieved via a Williamson ether synthesis or an Ullmann condensation. The Williamson ether synthesis is often preferred for its milder conditions.^{[5][6]}

- To a solution of 4-hydroxy-3-methoxybenzoic acid (1.0 eq) in a suitable polar aprotic solvent such as dimethylformamide (DMF), add a base, for instance, potassium carbonate (K₂CO₃, 2.0 eq).

- Stir the mixture at room temperature for 30 minutes to facilitate the formation of the phenoxide.
- Add cyclopropyl bromide (1.5 eq) to the reaction mixture.
- Heat the reaction to 80-100 °C and monitor its progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction to room temperature and quench with water.
- Acidify the aqueous solution with a dilute acid (e.g., 1M HCl) to precipitate the product.
- Collect the solid by filtration, wash with water, and dry under vacuum to yield 4-cyclopropoxy-3-methoxybenzoic acid.

Step 2: Synthesis of **4-Cyclopropoxy-3-methoxy-N,N-dimethylbenzamide** (Amidation)

The final amidation step can be carried out using a variety of modern amide coupling reagents.

- Dissolve 4-cyclopropoxy-3-methoxybenzoic acid (1.0 eq) in an anhydrous solvent such as dichloromethane (DCM).
- Add a coupling agent, for example, HATU (1.1 eq), and a non-nucleophilic base like N,N-diisopropylethylamine (DIPEA, 2.0 eq).
- Stir the mixture at room temperature for 10-15 minutes to activate the carboxylic acid.
- Add dimethylamine (as a solution in THF or as dimethylamine hydrochloride with an additional equivalent of base, 1.2 eq).
- Continue stirring at room temperature and monitor the reaction by TLC.
- Once the reaction is complete, dilute the mixture with DCM and wash sequentially with a saturated aqueous solution of sodium bicarbonate, water, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel to obtain the final compound, **4-Cyclopropoxy-3-methoxy-N,N-dimethylbenzamide**.

Potential Biological Significance and Future Directions

The unique structural combination of **4-Cyclopropoxy-3-methoxy-N,N-dimethylbenzamide** makes it a compelling candidate for biological screening. The presence of the cyclopropoxy and methoxy groups on the benzamide scaffold may lead to compounds with interesting pharmacological profiles. For instance, similar structures have shown activity as positive allosteric modulators of certain receptors.^[7]

Future research should focus on the synthesis and in-vitro screening of this compound against a panel of biological targets, including G-protein coupled receptors, ion channels, and enzymes. Based on the activities of related benzamides, initial screening could target pathways involved in inflammation, pain, and cancer.^{[1][8]} Further structure-activity relationship (SAR) studies could then be undertaken to optimize the potency and selectivity of this novel chemical scaffold.

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